

# Boc-His(Trt)-OH CAS number and molecular weight

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## Compound of Interest

Compound Name: *Boc-His(Trt)-OH*

Cat. No.: *B557146*

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## In-Depth Technical Guide: Boc-His(Trt)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on  $N\alpha$ -Boc-N(im)-trityl-L-histidine, commonly known as **Boc-His(Trt)-OH**. It is a critical building block in peptide synthesis, particularly for the introduction of histidine residues into peptide sequences. This document outlines its chemical properties, applications in peptide synthesis, and detailed experimental considerations.

## Core Properties of Boc-His(Trt)-OH

**Boc-His(Trt)-OH** is a derivative of the amino acid L-histidine, where the  $\alpha$ -amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the imidazole nitrogen is protected by a trityl (Trt) group. These protecting groups are essential for preventing unwanted side reactions during peptide synthesis.

| Property          | Value   | References         |
|-------------------|---|--------------------|
| CAS Number        | 32926-43-5  | [1][2][3][4][5][6] |
| Molecular Formula | C <sub>30</sub> H <sub>31</sub> N <sub>3</sub> O <sub>4</sub> | [1][2][4][6][7]    |
| Molecular Weight  | 497.58 g/mol  | [1][2][4][6]       |
| Appearance        | White to off-white powder                                     | [4][7]             |
| Purity            | ≥98%  | [1][2][6]          |
| Melting Point     | 130 °C (decomposition)  | [4][6]             |
| Storage           | 2-8 °C  |                    |

## Role in Peptide Synthesis

**Boc-His(Trt)-OH** is extensively used in solid-phase peptide synthesis (SPPS) following the Boc/Bzl protection strategy. The Boc group on the α-amino is acid-labile and is typically removed with trifluoroacetic acid (TFA). The Trt group protecting the imidazole side chain is also acid-labile but requires milder acidic conditions for removal, offering orthogonal protection. This differential stability is crucial for selectively deprotecting the N-terminus for chain elongation without prematurely removing the side-chain protection.

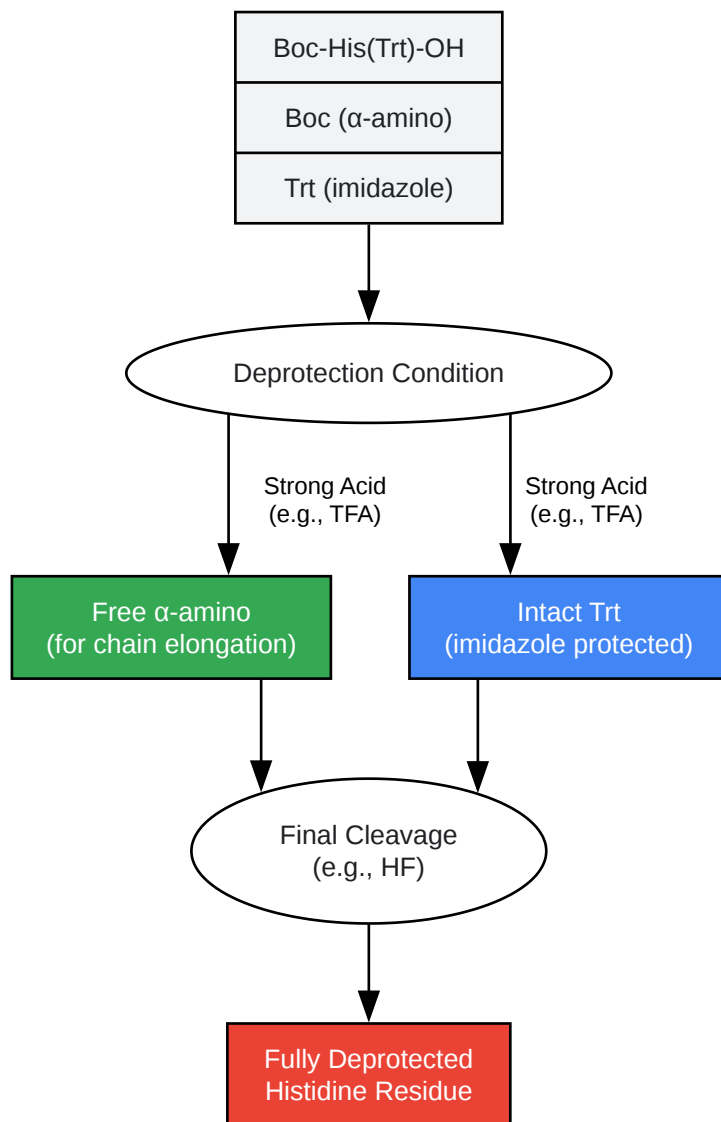
The trityl group offers significant advantages for histidine protection:

- **Prevention of Racemization:** It effectively minimizes the risk of racemization of the histidine residue during the coupling step.
- **Suppression of Side Reactions:** It prevents undesirable side reactions at the imidazole ring.

## Experimental Protocols

### General Workflow for Boc Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates a typical workflow for the incorporation of a **Boc-His(Trt)-OH** residue during SPPS.



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